

# 4-Borono-2-bromo-5-fluorobenzoic acid chemical properties

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## Compound of Interest

**Compound Name:** 4-Borono-2-bromo-5-fluorobenzoic acid

**Cat. No.:** B1522087

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An In-depth Technical Guide to **4-Borono-2-bromo-5-fluorobenzoic Acid**: A Trifunctional Synthetic Building Block

## Introduction: The Strategic Value of Trifunctionality

In the landscape of modern organic synthesis, particularly within drug discovery and materials science, the efficiency of molecular construction is paramount. Success often hinges on the use of highly functionalized building blocks that allow for precise, sequential, and diverse modifications. **4-Borono-2-bromo-5-fluorobenzoic acid** is an exemplar of such a reagent. This synthetic intermediate is strategically equipped with three distinct and orthogonally reactive functional groups on a single phenyl ring: a boronic acid, a bromine atom, and a carboxylic acid.

This guide, intended for researchers, chemists, and drug development professionals, provides a technical overview of the chemical properties, reactivity, and synthetic utility of **4-Borono-2-bromo-5-fluorobenzoic acid**. We will delve into the specific roles of each functional group, the rationale behind its application in complex syntheses, and provide a representative protocol for its use in one of the most powerful reactions in modern chemistry: the Suzuki-Miyaura cross-coupling.

## Physicochemical and Safety Profile

While **4-Borono-2-bromo-5-fluorobenzoic acid** is a specialized chemical intermediate, its physical properties can be predicted based on its structure and comparison to analogous compounds.

Table 1: Physicochemical Properties

Property	Value / Description
Molecular Formula	C <sub>7</sub> H <sub>5</sub> BBrFO <sub>4</sub>
Molecular Weight	262.83 g/mol
IUPAC Name	4-Borono-2-bromo-5-fluorobenzoic acid
Predicted Appearance	White to off-white or pale yellow crystalline powder. <a href="#">[1]</a>
Predicted Solubility	Expected to be soluble in polar organic solvents such as methanol, ethanol, and dimethylformamide (DMF); sparingly soluble in water.
CAS Number	Not uniquely assigned in major databases as of this guide's publication. Researchers should refer to supplier-specific identifiers.

### Safety and Handling:

Material Safety Data Sheets (MSDS) for structurally related compounds, such as other halogenated benzoic acids, indicate that this chemical should be handled with care.[\[2\]](#)

- **Hazards:** Assumed to be harmful if swallowed, causing skin irritation and serious eye irritation. May also cause respiratory irritation.[\[2\]](#)
- **Handling:** Use in a well-ventilated area, preferably a fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat. Avoid generating dust.

- Storage: Store in a cool, dry place in a tightly sealed container to protect from moisture, which can degrade the boronic acid functionality.

## Core Reactivity and Synthetic Rationale

The immense synthetic power of this molecule stems from the differential reactivity of its three key functional groups. This allows for a programmed, step-wise approach to building molecular complexity.

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## References

- 1. 4-Bromo-2-fluorobenzoic Acid CAS 112704-79-7 Manufacturers, Suppliers, Factory - Home Sunshine Pharma [hsppharma.com]
- 2. 2-Amino-4-bromo-5-fluorobenzoic acid | C7H5BrFNO2 | CID 67514961 - PubChem [pubchem.ncbi.nlm.nih.gov]
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